

# (R)-(+)-Methyl Lactate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Methyl (R)-(+)-lactate

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(R)-(+)-Methyl lactate, a chiral ester of lactic acid, serves as a versatile building block in asymmetric synthesis and is recognized as a green solvent. Its defined stereochemistry makes it a valuable precursor for the synthesis of complex chiral molecules, particularly in the pharmaceutical and agrochemical industries. This technical guide provides an in-depth overview of the chemical and physical properties of (R)-(+)-methyl lactate, detailed experimental protocols for its synthesis, purification, and analysis, and a workflow for its application in chemical synthesis.

## Core Chemical Properties

(R)-(+)-Methyl lactate, also known as methyl (R)-2-hydroxypropanoate, is a colorless liquid with a mild, characteristic odor. It is miscible with water and most common organic solvents, though it can hydrolyze in the presence of acids or bases.<sup>[1][2]</sup>

## Physicochemical Data

The key physicochemical properties of (R)-(+)-methyl lactate are summarized in the table below, compiled from various sources.<sup>[1][3][4][5][6][7][8][9]</sup>

Property	Value	References
CAS Number	17392-83-5	[3][5][6]
Molecular Formula	C <sub>4</sub> H <sub>8</sub> O <sub>3</sub>	[1][3][7]
Molecular Weight	104.10 g/mol	[1][8]
Appearance	Clear, colorless liquid	[1][10]
Boiling Point	144-145 °C (at 760 mmHg)	[4][5][7]
Melting Point	-66.2 °C	[1][10]
Density	1.09 g/mL at 25 °C	[4][5][7]
Refractive Index	1.412 - 1.414 at 20 °C	[3][5][6]
Optical Rotation	[α] <sup>20</sup> /D +8.5° to +10.5° (neat)	[3][6]
Solubility	Miscible with water, alcohol, and ether	[1][6]
Flash Point	49 °C (120.2 °F) - closed cup	[1][5]
Vapor Pressure	1.93 mmHg at 25 °C	[7][10]

## Spectral Data

Spectroscopy	Data
<sup>1</sup> H NMR	Spectra available from various sources.[11]
<sup>13</sup> C NMR	Spectra available from various sources.[12]
IR	Conforms to structure.[3]
Mass Spectrometry	Data available in spectral databases.

## Safety Information

(R)-(+)-Methyl lactate is a flammable liquid and vapor. It causes serious eye irritation and may cause respiratory irritation.[5][13] Appropriate personal protective equipment (PPE), including

safety goggles, gloves, and respiratory protection, should be used when handling this chemical.[\[13\]](#)[\[14\]](#)

Hazard	GHS Classification
Flammability	Flammable Liquid, Category 3 (H226)
Eye Irritation	Eye Irritation, Category 2A (H319)
Respiratory Irritation	Specific Target Organ Toxicity (Single Exposure), Category 3 (H335)

Precautionary Statements: P210, P261, P280, P305+P351+P338[\[5\]](#)[\[13\]](#)

## Experimental Protocols

### Synthesis of (R)-(+)-Methyl Lactate via Esterification of D-Lactic Acid

This protocol describes the synthesis of (R)-(+)-methyl lactate from D-lactic acid and methanol using an acid catalyst.

Materials:

- D-Lactic acid
- Methanol (anhydrous)
- Sulfuric acid (concentrated) or a cation exchange resin (e.g., Dowex-50W)[\[15\]](#)
- Sodium bicarbonate (saturated aqueous solution)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Separatory funnel

- Distillation apparatus

Procedure:

- To a round-bottom flask equipped with a reflux condenser, add D-lactic acid and an excess of anhydrous methanol (typically a 3:1 to 5:1 molar ratio of methanol to lactic acid).[13]
- Slowly add a catalytic amount of concentrated sulfuric acid (e.g., 1-2% by weight of lactic acid) or a cation exchange resin to the mixture.
- Heat the reaction mixture to reflux and maintain for 4-6 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).[13]
- After the reaction is complete, cool the mixture to room temperature.
- If a cation exchange resin was used, filter it off. If sulfuric acid was used, carefully neutralize the mixture with a saturated aqueous solution of sodium bicarbonate until effervescence ceases.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether or dichloromethane).
- Combine the organic extracts and wash them with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- The crude (R)-(+)-methyl lactate is then purified by fractional distillation under reduced pressure.[6]

## Purification by Fractional Distillation

Apparatus:

- Distillation flask
- Fractionating column (e.g., Vigreux column)

- Condenser
- Receiving flask
- Vacuum source and gauge
- Heating mantle

Procedure:

- Set up the fractional distillation apparatus.
- Place the crude (R)-(+)-methyl lactate in the distillation flask.
- Apply a vacuum and gently heat the flask.
- Collect the fraction that distills at the appropriate boiling point and pressure (e.g., 75-77 °C at 70 mmHg).[\[6\]](#)
- Monitor the purity of the collected fractions by GC.

## Chiral Gas Chromatography Analysis for Enantiomeric Purity

This protocol outlines a general procedure for determining the enantiomeric excess (ee) of (R)-(+)-methyl lactate.

Instrumentation and Columns:

- Gas chromatograph (GC) with a Flame Ionization Detector (FID).
- Chiral capillary column (e.g., a column coated with a cyclodextrin derivative).[\[16\]](#)

Sample Preparation:

- Prepare a dilute solution of the (R)-(+)-methyl lactate sample in a suitable solvent (e.g., acetone or dichloromethane).[\[17\]](#)

#### GC Conditions (Example):

- Injector Temperature: 250 °C
- Detector Temperature: 250 °C
- Oven Temperature Program: Start at a suitable temperature (e.g., 60 °C), hold for a few minutes, then ramp to a higher temperature to ensure separation of the enantiomers.
- Carrier Gas: Helium or Hydrogen at an appropriate flow rate.
- Injection Volume: 1 µL

#### Analysis:

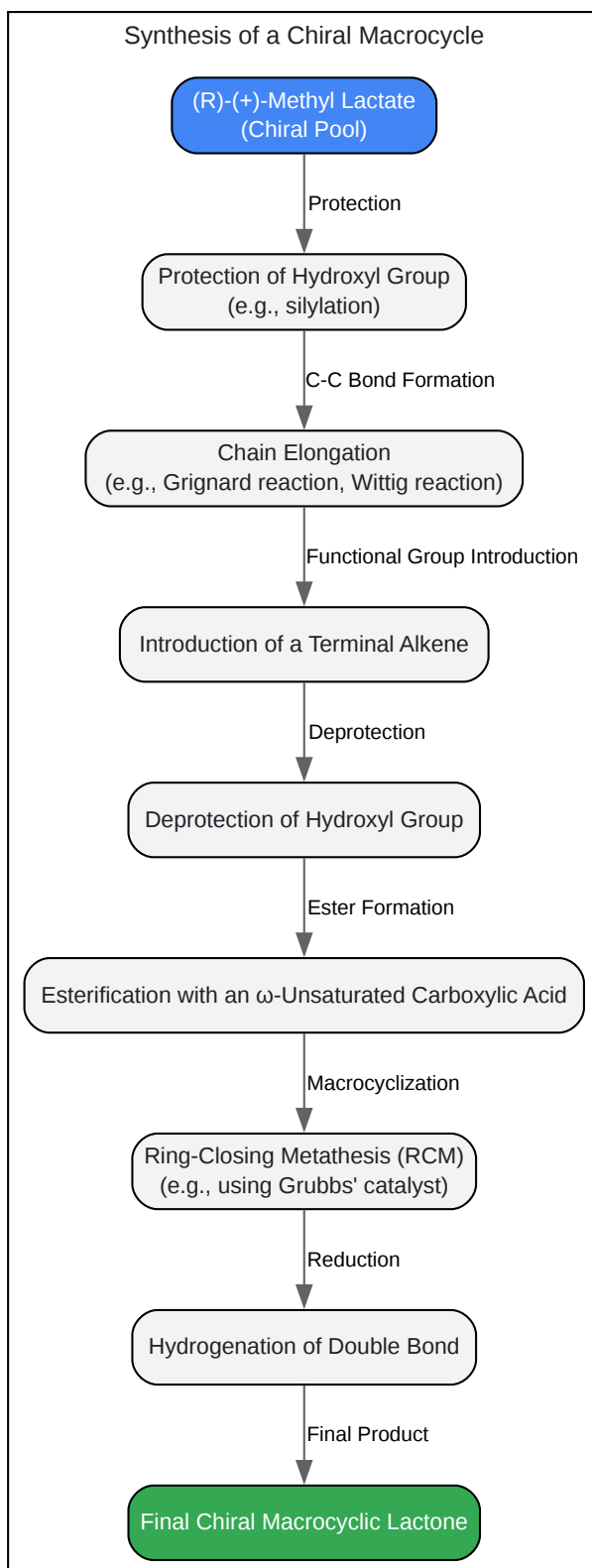
- Inject the sample onto the GC.
- The two enantiomers, (R)-(+)-methyl lactate and (S)-(-)-methyl lactate, will have different retention times on the chiral column.
- Calculate the enantiomeric excess (ee) using the peak areas of the two enantiomers: ee (%)  
$$= [ (\text{Area(R)} - \text{Area(S)}) / (\text{Area(R)} + \text{Area(S)}) ] \times 100$$

## Application in Asymmetric Synthesis

(R)-(+)-Methyl lactate is a valuable chiral building block. Its stereocenter can be transferred to new molecules in a predictable manner. One common application is in the synthesis of macrocyclic lactones, which are important in the fragrance and pharmaceutical industries.

## Workflow for the Synthesis of a Chiral Macrocycle

The following diagram illustrates a generalized workflow for the synthesis of a chiral macrocyclic lactone starting from (R)-(+)-methyl lactate. This process involves several key synthetic transformations.



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Caption: A generalized workflow for the synthesis of a chiral macrocyclic lactone.

This guide provides a foundational understanding of the chemical properties and applications of (R)-(+)-methyl lactate for professionals in research and development. The provided protocols and workflows are intended as a starting point, and specific experimental conditions may require optimization based on laboratory settings and desired outcomes.

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